

Application Notes and Protocols for MM-401 in H3K4 Methylation Studies

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Compound of Interest

Compound Name: MM-401

Cat. No.: B15579438

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Introduction

MM-401 is a potent and specific inhibitor of the MLL1 (Mixed-Lineage Leukemia 1) H3K4 methyltransferase.[1] It functions by disrupting the crucial interaction between MLL1 and WDR5 (WD repeat-containing protein 5), a core component of the MLL1 complex essential for its catalytic activity.[1][2][3] This disruption leads to a reduction in H3K4 methylation, particularly at MLL1 target gene loci. Consequently, **MM-401** induces cell cycle arrest, apoptosis, and myeloid differentiation in MLL-rearranged leukemia cells, demonstrating its potential as a therapeutic agent.[1][2][3] These application notes provide detailed protocols for utilizing **MM-401** to study H3K4 methylation and its downstream effects in a research setting.

Mechanism of Action

MM-401 is a macrocyclic peptidomimetic that competitively binds to the WDR5 pocket that normally recognizes the 'Win' (WDR5-interaction) motif of MLL1.[3] This binding event physically blocks the association of MLL1 with WDR5, leading to the disassembly of the MLL1 core complex and subsequent inhibition of its histone methyltransferase (HMT) activity.[2][3] This targeted inhibition is specific to the MLL1 complex, with minimal effects on other MLL family HMTs.[2] The downstream consequence is a decrease in H3K4 methylation levels at MLL1 target genes, such as the HOXA gene cluster, which are critical for the proliferation and survival of MLL-rearranged leukemia cells.

Data Presentation

Table 1: In Vitro Activity of MM-401

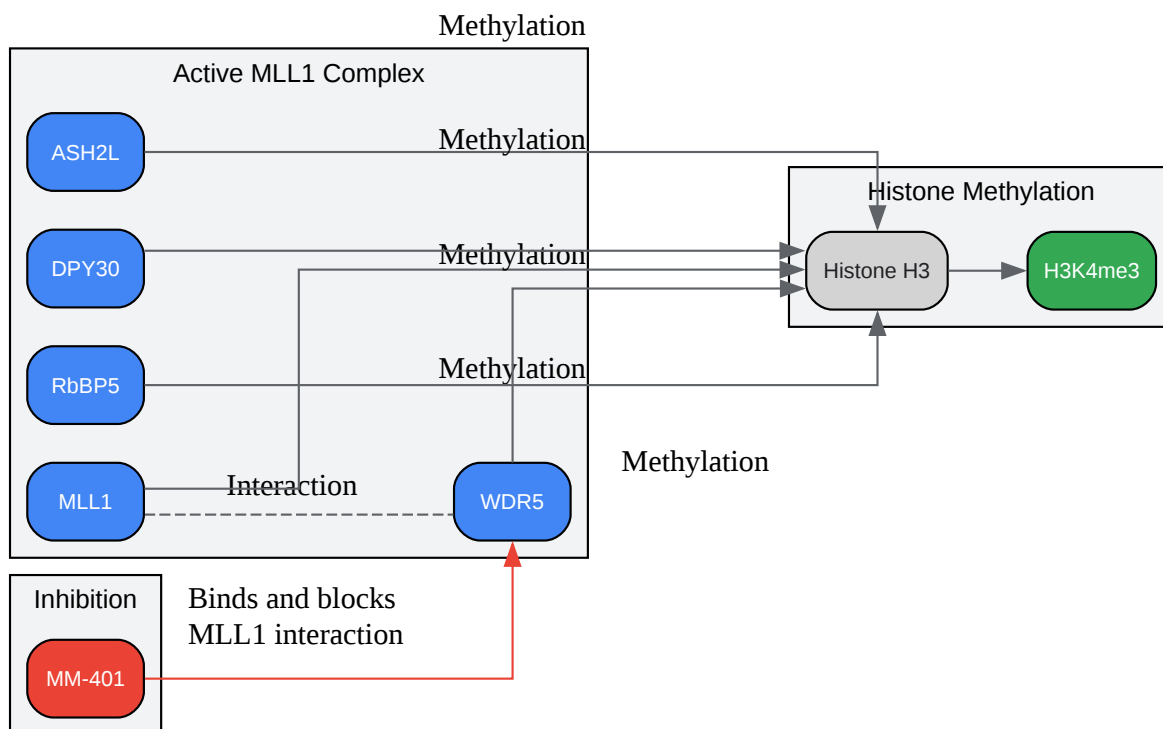
Parameter	Value	Reference
MLL1 HMT Activity IC50	0.32 μ M	[1] [2]
WDR5-MLL1 Interaction IC50	0.9 nM	[1]
WDR5 Binding Ki	< 1 nM	[1]

Table 2: Growth Inhibition (GI50) of MM-401 in Leukemia Cell Lines

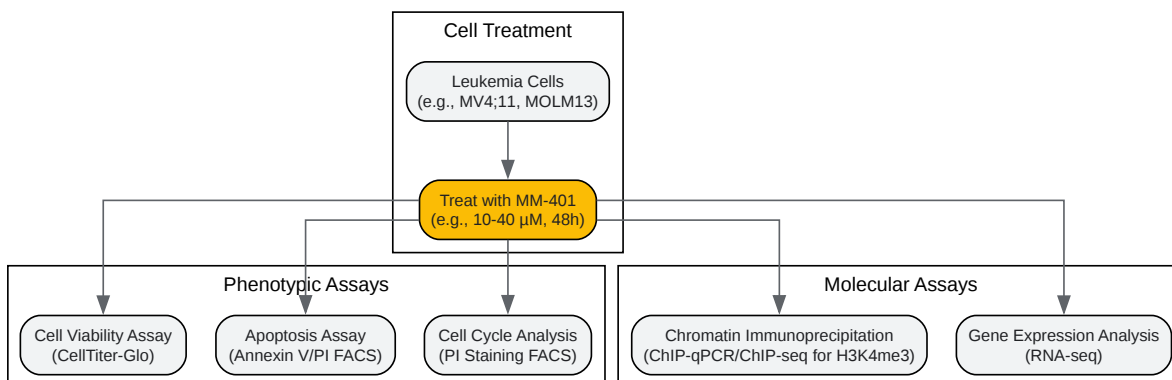
Cell Line	MLL Status	GI50 (μ M)	Reference
Murine Leukemia Cells			
MLL-AF9	MLL fusion	~10	[2]
MLL-ENL	MLL fusion	12.3 \pm 2.1	[2]
Hoxa9/Meis1	Non-MLL	> 50	[2]
Human Leukemia Cells			
MV4;11	MLL-AF4	8.5	[2]
MOLM13	MLL-AF9	11.2	[2]
KOPN8	MLL-ENL	15.6	[2]
K562	Non-MLL	Not Determined	[2]
HL60	Non-MLL	Not Determined	[2]
U937	Non-MLL	Not Determined	[2]

Mandatory Visualizations

Mechanism of MLL1 Inhibition by MM-401



Experimental Workflow for MM-401 Studies



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References

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